Chapter 1: Physicochemical and Spectroscopic Profile

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Compound of Interest

Compound Name:	*2-Chloro-6-fluorobenzyl alcohol*
CAS No.:	*56456-50-9*
Cat. No.:	*B1359804*

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A thorough understanding of a chemical intermediate begins with a precise characterization of its physical and spectroscopic properties. This data is critical for reaction planning, purification, and structural confirmation.

1.1: Chemical Identity

The fundamental identifiers for **2-Chloro-6-fluorobenzyl alcohol** are summarized below.

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Identifier	Value
IUPAC Name	(2-Chloro-6-fluorophenyl)methanol[3][4]
Synonyms	Benzenemethanol, 2-chloro-6-fluoro-; 2-Fluoro-6-chlorobenzyl alcohol[3]
CAS Number	56456-50-9[3][4]
Molecular Formula	C_7H_6ClFO[3][4]
Molecular Weight	160.57 g/mol [3][5]
Appearance	White to almost white powder or crystal[1]
InChI Key	ZZFCUESFXBCRSC-UHFFFAOYSA-N[3][4]

1.2: Physical Properties

The physical properties of **2-Chloro-6-fluorobenzyl alcohol** dictate its handling, storage, and behavior in various solvent systems.

Property	Value	Source
Melting Point	40-43 °C (lit.)	[3]
Boiling Point	227.6 ± 25.0 °C at 760 mmHg	[3]
Density	1.3 ± 0.1 g/cm³	[3]
Flash Point	>230 °F (>110 °C)	[3]
Solubility	Low in water; soluble in polar organic solvents like THF, DMSO.[6]	

1.3: Spectroscopic Characterization

Spectroscopic analysis is essential for verifying the identity and purity of the compound. The key spectral features are detailed below.

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- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides definitive structural information. A study of electrochemically synthesized **2-Chloro-6-fluorobenzyl alcohol** reported the following key signals: a singlet for the hydroxyl proton (-OH) at δ 2.1, a singlet for the two benzylic protons (-CH_2) at δ 4.74, and a multiplet for the three aromatic protons (Ar-H) around δ 7.2.[7]

- Infrared (IR) Spectroscopy: IR spectroscopy confirms the presence of key functional groups. Characteristic absorption bands include a broad peak in the 3300–3500 cm^{-1} region for the O-H stretch of the alcohol, aromatic C-H stretching around 3020 cm^{-1}, aliphatic C-H stretching between 2880-2960 cm^{-1}, and a strong C-O stretching band for the primary alcohol near 1040 cm^{-1}.[6][7] The C-F and C-Cl stretching vibrations are expected in the 1100-1200 cm^{-1} and 550-750 cm^{-1} regions, respectively.[6]

- Mass Spectrometry (MS): Electron ionization mass spectrometry shows a molecular ion (M+) peak at m/z 160 and an M+2 peak at m/z 162, which is characteristic of a compound containing one chlorine atom due to the natural isotopic abundance of ^{35}Cl and ^{37}Cl.[4][7]

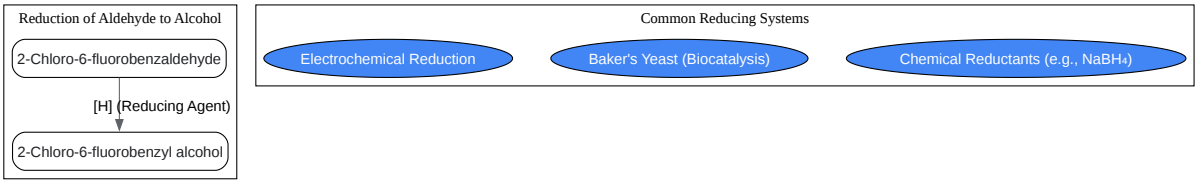
Chapter 2: Synthesis Methodologies

The synthesis of **2-Chloro-6-fluorobenzyl alcohol** is most commonly achieved through the reduction of its corresponding aldehyde, 2-chloro-6-fluorobenzaldehyde. Modern synthetic chemistry emphasizes the use of efficient and environmentally benign methods.

2.1: Reductive Synthesis from 2-Chloro-6-fluorobenzaldehyde

The carbonyl group of an aldehyde is readily reduced to a primary alcohol. This transformation can be accomplished using various methodologies, from traditional chemical reagents to more advanced electrochemical and biocatalytic systems.

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Caption: General synthetic route via reduction.

Electrochemical synthesis offers a green chemistry approach, replacing hazardous chemical reagents with electrons.[7] This method provides high yields and purity while minimizing waste.[7]

Principle: The aldehyde is reduced at the cathode in an electrochemical cell. Cyclic voltammetry studies show that the reduction is most favorable in an alkaline medium (pH 9.0) and is a diffusion-controlled process.[7]

Step-by-Step Methodology:[7]

- Cell Setup: Prepare a two-compartment H-shaped glass cell with a porous diaphragm. Use a stainless steel plate as the cathode and a graphite plate as the anode.
- Electrolyte Preparation: Fill both compartments with a Britton Robinson (BR) buffer solution at pH 9.0 containing CH_3COONa as a supporting electrolyte.
- Substrate Addition: Dissolve 2-Chloro-6-fluorobenzaldehyde in a minimal amount of methanol and add it to the cathodic chamber.
- Electrolysis: Conduct the electrolysis at a constant current of 1.0 A at room temperature. Monitor the reaction progress using thin-layer chromatography (TLC). The typical reaction time is around 6 hours.

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- Work-up and Purification: Upon completion, extract the catholyte multiple times with diethyl ether. Combine the organic extracts, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.

- Characterization: The final product, **2-Chloro-6-fluorobenzyl alcohol**, can be characterized by its melting point (44 °C) and spectroscopic techniques (IR, ^{1}H NMR, MS), with reported yields as high as 86%.[7]

Biotransformation using whole-cell catalysts like Baker's Yeast (Saccharomyces cerevisiae) is another environmentally friendly method for synthesizing chiral alcohols.[8] This approach offers high selectivity under mild reaction conditions.[8]

Principle: Enzymes within the yeast cells, such as alcohol dehydrogenases, catalyze the asymmetric reduction of the aldehyde to the corresponding alcohol.

Step-by-Step Methodology (General):[8]

- Medium Preparation: Prepare a suitable reaction medium, often a mixture of glycerol and water, to suspend the Baker's Yeast cells.

- Reaction Initiation: Add 2-Chloro-6-fluorobenzaldehyde to the yeast suspension.

- Incubation: Maintain the mixture at a controlled temperature (typically ambient to slightly elevated) with gentle agitation to ensure proper mixing.

- Monitoring and Work-up: Monitor the reaction's progress via TLC or GC. Once the starting material is consumed, the product is extracted from the aqueous medium using an organic solvent.

- Purification: The extracted product is purified using standard techniques like column chromatography.

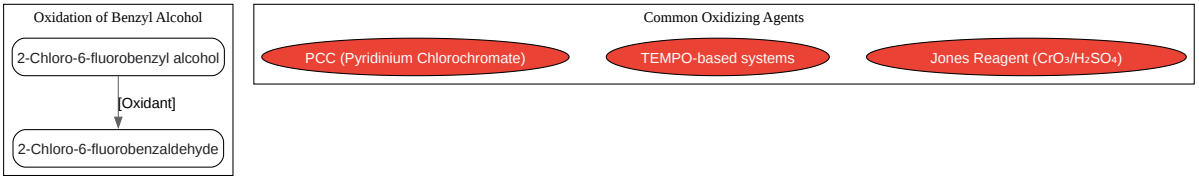
Chapter 3: Chemical Reactivity and Derivatization

The reactivity of **2-Chloro-6-fluorobenzyl alcohol** is dominated by the hydroxyl group, which can undergo oxidation to form an aldehyde or be converted into a good leaving group for nucleophilic substitution reactions.

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3.1: Oxidation to 2-Chloro-6-fluorobenzaldehyde

The oxidation of **2-Chloro-6-fluorobenzyl alcohol** to its corresponding aldehyde is a crucial transformation, as the aldehyde is also a valuable intermediate in the synthesis of pharmaceuticals like dicloxacillin and flucloxacillin, as well as various pesticides.[9][10]



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Caption: Key oxidation transformation pathway.

While classic chromium-based reagents like PCC are effective, modern protocols often favor catalytic systems for their milder conditions and reduced heavy metal waste. A TEMPO ((2,2,6,6-Tetramethylpiperidin-1-yl)oxyl) catalyzed oxidation is an efficient alternative.

Principle: TEMPO acts as a catalyst to oxidize the primary alcohol to an aldehyde, while a stoichiometric co-oxidant (like $CuBr_2$/Na_2CO_3 in air) regenerates the active TEMPO species.[11]

Step-by-Step Methodology:[11]

- Vessel Preparation: To a 100 mL Schlenk tube, add **2-Chloro-6-fluorobenzyl alcohol** (1.0 mmol), TEMPO (0.05 mmol), $CuBr_2$ (0.05 mmol), Na_2CO_3 (1.0 mmol), and N-phenylglycine (0.05 mmol).
- Solvent Addition: Add 3.0 mL of water to the mixture.

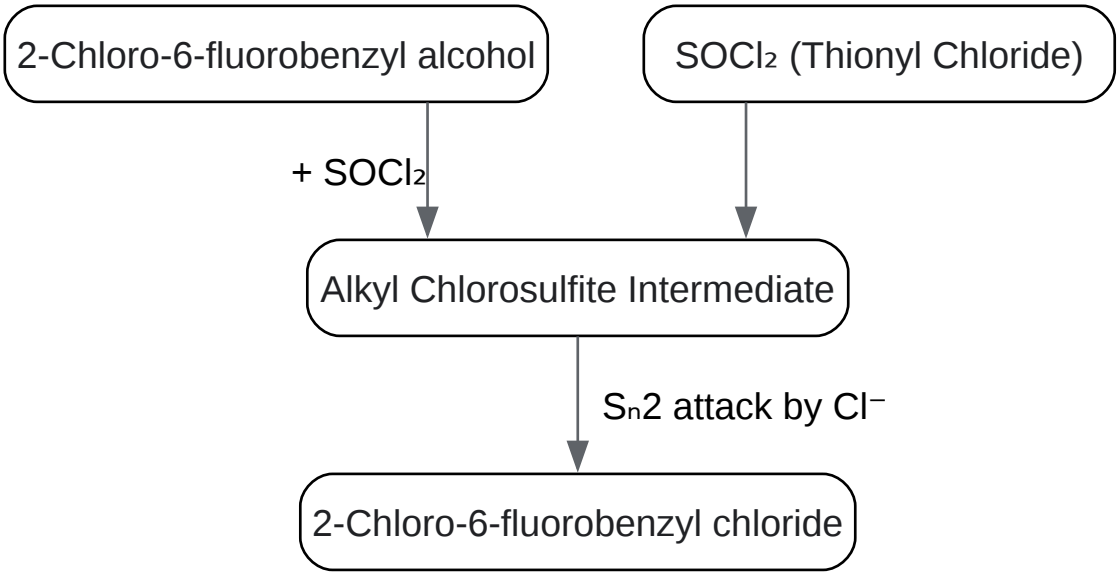
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- Reaction: Stir the mixture vigorously under reflux conditions in air for 0.5 hours.
- Extraction: After cooling, extract the product with CH_2Cl_2 (3 x 2.0 mL).
- Work-up: Combine the organic phases, wash with water (3.0 mL), and dry with anhydrous $MgSO_4$.
- Purification: After concentrating under vacuum, purify the residue by column chromatography to yield 2-chloro-6-fluorobenzaldehyde. This method has been reported to achieve yields of up to 90%.[11]

3.2: Nucleophilic Substitution of the Hydroxyl Group

The hydroxyl group of an alcohol is a poor leaving group. To facilitate nucleophilic substitution at the benzylic carbon, it must first be converted into a better leaving group, such as a halide or a tosylate.[12] This is a cornerstone reaction for building molecular complexity.

Principle: Thionyl chloride reacts with the alcohol in an S_n2 mechanism to form an intermediate chlorosulfite, which then readily undergoes backside attack by a chloride ion to produce the alkyl chloride with inversion of configuration (though the benzylic carbon here is not chiral).[13]



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Caption: Mechanism for conversion to benzyl chloride.

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Step-by-Step Methodology (General):

- Setup: In a round-bottom flask equipped with a reflux condenser and a gas trap (to neutralize HCl and SO_2 byproducts), dissolve **2-Chloro-6-fluorobenzyl alcohol** in a suitable anhydrous solvent (e.g., diethyl ether or dichloromethane).
- Reagent Addition: Cool the solution in an ice bath and slowly add thionyl chloride ($SOCl_2$), typically 1.1 to 1.5 equivalents, dropwise. A small amount of a base like pyridine may be used to neutralize the HCl generated.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then gently reflux until the reaction is complete (monitored by TLC).
- Work-up: Carefully quench the reaction by slowly adding it to ice water. Separate the organic layer, wash it with a dilute sodium bicarbonate solution and then brine.
- Purification: Dry the organic layer over an anhydrous drying agent (e.g., $MgSO_4$), filter, and remove the solvent under reduced pressure to obtain the crude 2-Chloro-6-fluorobenzyl chloride. Further purification can be achieved by distillation or chromatography.

Chapter 4: Applications in Medicinal and Agrochemical Chemistry

2-Chloro-6-fluorobenzyl alcohol and its derivatives are valuable intermediates in the synthesis of active pharmaceutical ingredients (APIs) and agrochemicals.[1][2][8] The specific halogenation pattern is often designed to enhance biological activity, improve metabolic stability, or modulate the physicochemical properties of the final molecule.

- Pharmaceutical Development: The compound serves as a scaffold to which other functional groups can be attached.[1] For instance, the corresponding benzyl chloride or bromide can be reacted with various nucleophiles (amines, thiols, etc.) to build libraries of compounds for screening against biological targets.[14] It is a precursor for creating molecules used in the development of novel therapeutic agents.[1]
- Agrochemical Formulations: In the agrochemical industry, it is used to formulate effective pesticides and herbicides.[1][2] The halogen substituents can enhance the efficacy and

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target specificity of these agents, contributing to formulations that maximize impact on pests while minimizing environmental harm.[1]

Chapter 5: Safety, Handling, and Storage

Proper handling and storage are paramount when working with any chemical intermediate. **2-Chloro-6-fluorobenzyl alcohol** is classified as an irritant.[15][16]

- Health Hazards:
  - Skin Irritation: Causes skin irritation.[15][16]
  - Eye Irritation: Causes serious eye irritation.[15][16]
  - Respiratory Irritation: May cause respiratory irritation.[15][16]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear appropriate chemical safety goggles or a face shield.[17]
  - Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[15][17]
  - Respiratory Protection: Use only in a well-ventilated area or with an approved respirator if dust or vapors are generated.[15][17]
- First Aid Measures:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes.[15][17]
  - Skin: Wash off immediately with soap and plenty of water.[15][17]
  - Inhalation: Remove to fresh air. If breathing is difficult, give oxygen.[15][17]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[3][17]

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Conclusion

2-Chloro-6-fluorobenzyl alcohol is a highly versatile and valuable chemical intermediate. Its well-defined physicochemical properties, coupled with its predictable reactivity, make it a reliable building block for complex molecular synthesis. The development of green synthetic routes, such as electrochemical and biocatalytic reductions, underscores the ongoing effort to produce this key intermediate in a more sustainable manner. For researchers in drug discovery and agrochemical development, a comprehensive understanding of this compound's technical profile is essential for leveraging its full potential in creating next-generation active compounds.

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